

An In-depth Technical Guide to 3-Oxo octanoic Acid: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Oxo octanoic acid

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Introduction

3-Oxo octanoic acid, also known as 3-keto octanoic acid, is a medium-chain oxo-fatty acid that plays a role as an intermediate in fatty acid biosynthesis and elongation. Its chemical structure, featuring both a carboxylic acid and a ketone functional group, imparts it with specific reactivity and metabolic significance. This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant biological context of **3-oxooctanoic acid**.

Chemical Structure and Identification

3-Oxo octanoic acid is a derivative of octanoic acid with a ketone group at the beta-position (carbon 3).

- IUPAC Name: **3-oxooctanoic acid**^[1]
- Synonyms: 3-keto octanoic acid, β -oxocaprylic acid, β -ketooctanoic acid^[1]
- Molecular Formula: $C_8H_{14}O_3$ ^[2]
- Canonical SMILES: CCCCC(=O)CC(=O)O^{[1][2]}
- InChI Key: FWNRRWJFOZIGQZ-UHFFFAOYSA-N^[1]

- CAS Number: 13283-91-5[2]

Physicochemical Properties

A summary of the key physicochemical properties of **3-oxooctanoic acid** is presented in the table below. While it is known to be a solid, a specific experimental melting point is not readily available in the literature.[1]

Property	Value	Source
Molecular Weight	158.19 g/mol	[1]
Physical Description	Solid	[1]
Boiling Point	275.6 °C at 760 mmHg	[2]
Density	1.038 g/cm ³	[2]
Flash Point	134.7 °C	[2]
Water Solubility (Predicted)	3.56 g/L	
pKa (Strongest Acidic, Predicted)	4.58	
XLogP3	1.6	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	6	[2]
Exact Mass	158.094294304 Da	[1][2]

Experimental Protocols

Synthesis of 3-Oxooctanoic Acid

A common synthetic route to β -keto acids like **3-oxooctanoic acid** involves the hydrolysis of their corresponding esters. One potential precursor is benzyl 3-oxooctanoate. The synthesis can be achieved through the debenzylation of this precursor. While a detailed, peer-reviewed

protocol specifically for **3-oxooctanoic acid** is not readily available, a general procedure would involve the following steps:

Reaction: Hydrogenolysis of benzyl 3-oxooctanoate.

Reagents and Materials:

- Benzyl 3-oxooctanoate
- Palladium on carbon (Pd/C) catalyst (e.g., 10%)
- Solvent (e.g., ethanol, ethyl acetate)
- Hydrogen gas (H₂)
- Inert gas (e.g., nitrogen or argon)
- Reaction flask
- Hydrogenation apparatus (e.g., balloon hydrogenation or Parr hydrogenator)
- Filtration apparatus (e.g., Celite or filter paper)
- Rotary evaporator

Methodology:

- Dissolve benzyl 3-oxooctanoate in a suitable solvent in a reaction flask.
- Add a catalytic amount of Pd/C to the solution.
- Flush the reaction vessel with an inert gas to remove air.
- Introduce hydrogen gas and maintain a positive pressure.
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Upon completion, carefully vent the hydrogen and flush the vessel with an inert gas.
- Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Wash the filter cake with the solvent.
- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude **3-oxooctanoic acid**.
- Further purification can be achieved by recrystallization or chromatography if necessary.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like **3-oxooctanoic acid**, often after derivatization to increase volatility.

Objective: To identify and quantify **3-oxooctanoic acid** in a sample.

Derivatization (Silylation):

To improve the chromatographic properties and mass spectral characteristics, **3-oxooctanoic acid** can be derivatized to its trimethylsilyl (TMS) ester.

Reagents and Materials:

- Sample containing **3-oxooctanoic acid**
- Internal standard (e.g., a deuterated fatty acid)
- Silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS)
- Solvent (e.g., pyridine, acetonitrile)
- GC-MS instrument with a suitable capillary column (e.g., HP-5MS)

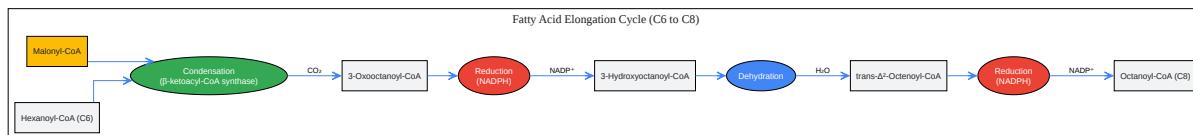
Methodology:

- Sample Preparation: Accurately weigh the sample and dissolve it in a known volume of solvent. Add the internal standard.
- Derivatization: Add an excess of the silylating agent to the sample solution. Heat the mixture (e.g., at 60-80 °C) for a specified time (e.g., 30-60 minutes) to ensure complete derivatization.
- GC-MS Analysis:
 - Injection: Inject an aliquot of the derivatized sample into the GC-MS.
 - Gas Chromatography: Use a temperature program to separate the components. A typical program might start at a lower temperature, ramp up to a higher temperature, and then hold for a period. Helium is commonly used as the carrier gas.
 - Mass Spectrometry: Operate the mass spectrometer in electron ionization (EI) mode. Acquire mass spectra over a suitable mass range (e.g., m/z 50-500).
- Data Analysis:
 - Identify the TMS-derivatized **3-oxooctanoic acid** peak based on its retention time and the fragmentation pattern in its mass spectrum.
 - Quantify the analyte by comparing the peak area of the analyte to that of the internal standard.

Signaling Pathways and Biological Relevance

3-Oxoctanoic acid is an intermediate in the fatty acid elongation pathway, a crucial metabolic process for the synthesis of long-chain fatty acids.^[1] This process occurs in the endoplasmic reticulum and mitochondria and involves a cycle of four enzymatic reactions.

The diagram below illustrates the specific step in the fatty acid elongation cycle where a C6 acyl-CoA (hexanoyl-CoA) is elongated to a C8 acyl-CoA (octanoyl-CoA), with 3-oxooctanoyl-CoA as a key intermediate.



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Caption: Elongation of Hexanoyl-CoA to Octanoyl-CoA.

This cyclical process involves the condensation of an acyl-CoA with malonyl-CoA, followed by a reduction, dehydration, and a second reduction to yield an acyl-CoA that is two carbons longer. 3-Oxoctanoyl-CoA is the product of the initial condensation step in the elongation of a C6 fatty acid.

Conclusion

3-Oxoctanoic acid is a well-characterized intermediate in fatty acid metabolism. This guide has provided a detailed summary of its chemical and physical properties, structural information, and its role in the fatty acid elongation pathway. The provided experimental protocol outlines a general approach for its analysis. Further research into the specific enzymes that process 3-oxooctanoyl-CoA and the regulation of its metabolic flux could provide valuable insights for drug development, particularly in the context of metabolic disorders.

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References

- 1. 3-Oxoctanoic acid | C8H14O3 | CID 128859 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Oxoctanoic acid | lookchem [lookchem.com]
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